

The Asp-Lys Dipeptide: A Technical Overview of Its Biological Significance

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For Researchers, Scientists, and Drug Development Professionals

Abstract

The dipeptide **Asp-Lys**, composed of aspartic acid and lysine, is an endogenous metabolite found within various biological tissues. While its role as a fundamental building block of proteins is well-established, emerging evidence suggests that this simple dipeptide may possess intrinsic biological activities. This technical guide provides a comprehensive overview of the current understanding of the **Asp-Lys** dipeptide, consolidating its known and putative functions, relevant quantitative data, and detailed experimental methodologies for its study. Particular focus is given to its structural role in protein topology, its potential as a signaling molecule, and its effects on cellular processes such as degranulation. This document aims to serve as a foundational resource for researchers investigating the physiological roles and therapeutic potential of the **Asp-Lys** dipeptide.

Introduction

Dipeptides, the simplest form of peptides, have long been considered primarily as intermediates in protein metabolism. However, a growing body of research indicates that many dipeptides exhibit specific biological functions, acting as signaling molecules, enzyme modulators, and regulators of various physiological processes. The **Asp-Lys** dipeptide, with its constituent acidic and basic amino acid residues, presents a unique charge pairing that can influence molecular interactions. This guide delves into the multifaceted nature of the **Asp-Lys**



dipeptide, moving beyond its basic metabolic role to explore its potential as a bioactive molecule.

Physicochemical Properties

The fundamental properties of the L-lysyl-L-aspartic acid dipeptide are summarized in the table below. These characteristics are essential for understanding its behavior in biological systems and for the design of experimental protocols.

Property	Value	Reference
Molecular Formula	C10H19N3O5	[1]
Molecular Weight	261.28 g/mol	[1]
IUPAC Name	(2S)-2-[[(2S)-2,6- diaminohexanoyl]amino]butan edioic acid	[1]
PubChem CID	6426943	[1]
Physical Description	Solid	[1]
LogP (estimated)	-6.42	
ChEBI ID	CHEBI:73601	_

Biological Functions and Activities

The biological functions of the **Asp-Lys** dipeptide can be categorized into its role as a structural component within larger proteins and its potential as an independent bioactive molecule.

Structural Role in Protein Topology and Translocation

The pairing of aspartic acid and lysine residues within a polypeptide chain plays a significant role in determining protein structure and localization. The electrostatic interaction between the negatively charged carboxyl group of aspartic acid and the positively charged amino group of lysine can modulate the function of signal sequences and the topology of membrane proteins. This charge pairing can influence the interaction of the nascent polypeptide chain with the

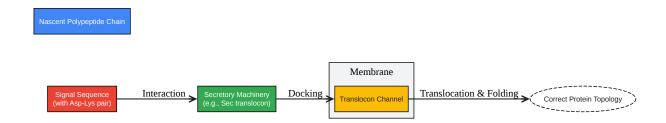




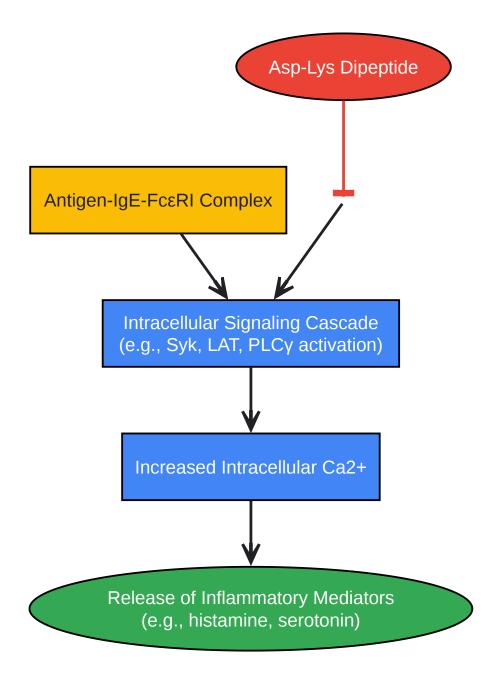


secretory machinery and membrane phospholipids, thereby affecting protein translocation across membranes.

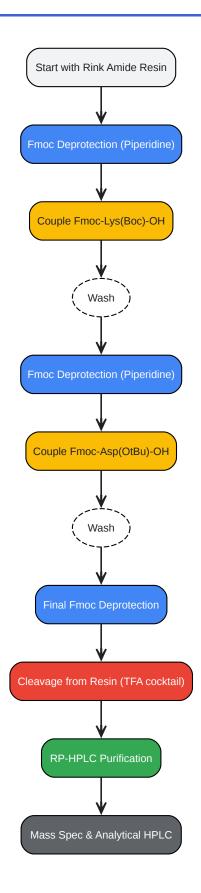












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References

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